CCI-007: Application Notes for MLL-Rearranged Leukemia Research

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Compound of Interest

Compound Name:	*CCI-007*
Cat. No.:	*B12301671*

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Introduction

CCI-007 is a novel small molecule inhibitor identified for its selective cytotoxic activity against a subset of leukemias characterized by Mixed Lineage Leukemia (MLL) gene rearrangements (MLL-r), such as those with MLL-AF4 and MLL-AF9 translocations.[1][2] It also shows activity against leukemias with CALM-AF10 and SET-NUP214 translocations.[1][2][3] **CCI-007** acts rapidly, inducing caspase-dependent apoptosis and mitochondrial depolarization in sensitive cell lines within hours of treatment.[1][4][5] The mechanism of action involves the significant downregulation of the MLL-r gene expression signature, including crucial oncogenic drivers like HOXA9, MEIS1, CMYC, and BCL2.[1][4] These application notes provide a comprehensive guide for the proper storage, handling, and use of **CCI-007** in a research setting.

Compound Specifications

This table summarizes the key chemical and physical properties of the **CCI-007** compound.

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Property	Value	Source
Molecular Formula	$C_{15}H_{16}N_2O_5S$	[6][7]
Molecular Weight	336.36 g/mol	[6][7]
CAS Number	939228-52-1	[6][7]
Appearance	Solid Powder	[6]
Solubility	DMSO (≥ 83.33 mg/mL)	[6]

Storage and Handling

Proper storage and handling of **CCI-007** are critical to maintain its stability and activity. Follow these guidelines to ensure the integrity of the compound.

Form	Storage Temperature	Duration	Special Instructions	Source
Solid (Powder)	4°C or -20°C	Up to 3 years	Protect from light. Keep desiccated.	[6][8]
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[9]
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[9]

Safety Precautions:

- Handle **CCI-007** in a well-ventilated area or a chemical fume hood.

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- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and prevent direct contact with skin and eyes.
- Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **CCI-007** in DMSO.

Materials:

- **CCI-007** powder (MW: 336.36 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Weighing: Accurately weigh a specific amount of **CCI-007** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.36 mg of **CCI-007**.
- Dissolving: Add the appropriate volume of sterile DMSO to the vial containing the **CCI-007** powder.
- Solubilization: Vortex or sonicate the solution briefly until the powder is completely dissolved. Gentle warming to 37°C may aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[9] Always protect the solution from light.

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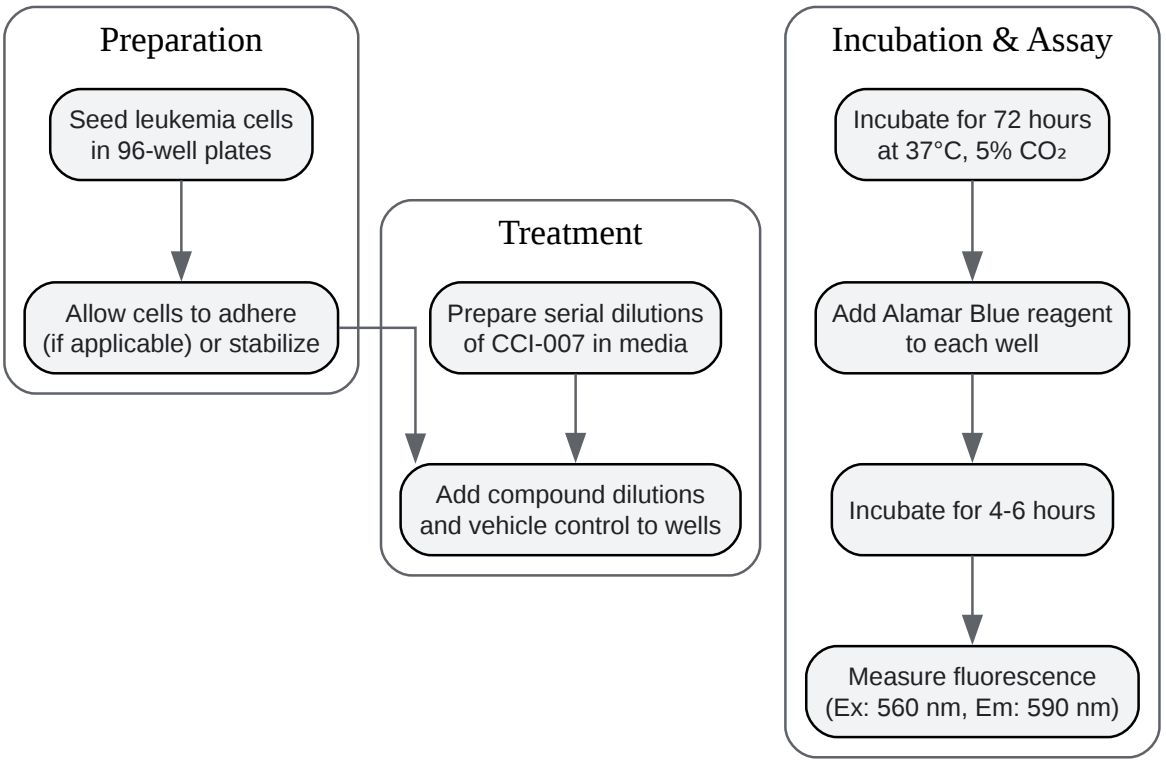
Cell Viability (Cytotoxicity) Assay

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC_{50}) of **CCI-007** using a resazurin-based assay (e.g., Alamar Blue).

Workflow Diagram:



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Caption: Workflow for **CCI-007** Cell Viability Assay.

Procedure:

- Cell Seeding: Seed leukemia cells (e.g., PER-485, MOLM-13) in a 96-well plate at a density appropriate for a 72-hour experiment.
- Compound Preparation: Prepare a series of dilutions of **CCI-007** from your DMSO stock solution in complete cell culture medium. Ensure the final DMSO concentration in the wells is

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non-toxic (typically ≤ 0.1%). Include a vehicle control (medium with the same final concentration of DMSO).

- Treatment: Add the prepared **CCI-007** dilutions and vehicle control to the appropriate wells.
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified atmosphere with 5% CO_2.
- Assay: Add Alamar Blue (resazurin) reagent to each well according to the manufacturer's instructions and incubate for an additional 4-6 hours.
- Measurement: Measure the fluorescence using a plate reader with an excitation wavelength of ~560 nm and an emission wavelength of ~590 nm.
- Analysis: Calculate cell viability as a percentage relative to the vehicle-treated control cells. Determine the IC_{50} value by plotting the viability data against the log of the **CCI-007** concentration and fitting to a dose-response curve.

Published IC_{50} Values for **CCI-007** (72h Treatment):

Cell Line	Type	MLL Status	IC_{50} (μM)
PER-485	Infant ALL	MLL-AF4	2.5
MV4;11	AML	MLL-AF4	4.6
MOLM-13	AML	MLL-AF9	6.2
THP-1	AML	MLL-AF9	5.1
U937	AML	CALM-AF10	3.1
KP-MO-TS	AML	CALM-AF10	5.6
Loucy	T-ALL	SET-NUP214	2.5
RS4;11	B-ALL	MLL-AF4	>20 (Resistant)
CEM	T-ALL	MLL-wt	>20 (Resistant)
K562	CML	MLL-wt	>20 (Resistant)

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Apoptosis Analysis by Annexin V Staining

This protocol details how to measure apoptosis induced by **CCI-007** using flow cytometry. **CCI-007** has been shown to induce a significant increase in the Annexin V-positive population in sensitive cells within 24 hours.

Procedure:

- Treatment: Treat sensitive leukemia cells (e.g., PER-485) with **CCI-007** at an effective concentration (e.g., 5 µM) for 24 hours. Include a vehicle (DMSO) control.
- Harvesting: Harvest the cells by centrifugation.
- Washing: Wash the cells with cold PBS.
- Staining: Resuspend the cells in Annexin V binding buffer and add FITC-conjugated Annexin V and Propidium Iodide (PI) according to the manufacturer's protocol.
- Incubation: Incubate the cells in the dark for 15 minutes at room temperature.
- Analysis: Analyze the stained cells immediately by flow cytometry.
  - Live cells: Annexin V-negative and PI-negative.
  - Early apoptotic cells: Annexin V-positive and PI-negative.
  - Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.

Mechanism of Action & Signaling Pathway

CCI-007 induces apoptosis by downregulating the expression of key survival genes that are downstream targets of the MLL fusion oncoprotein.[1][4] This effect is observed within a few hours of treatment, suggesting an impact on transcriptional regulation rather than epigenetic modifications.

Signaling Pathway Diagram:

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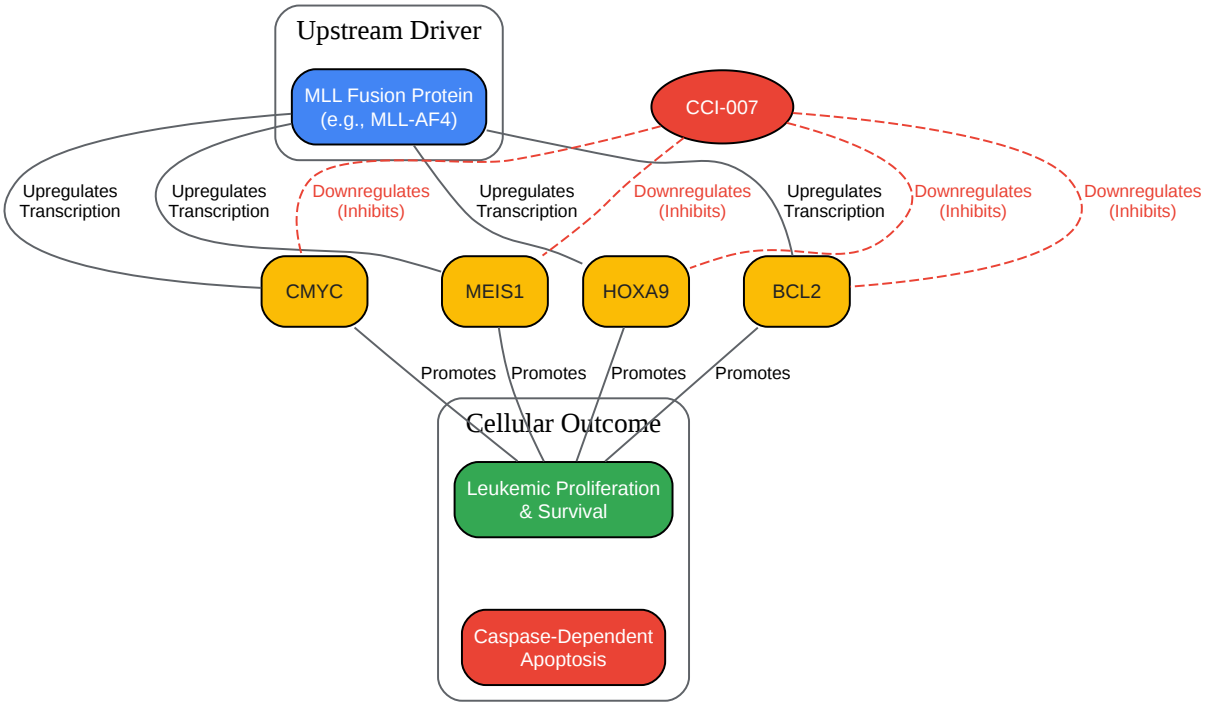

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Caption: **CCI-007** Mechanism of Action Pathway.

This diagram illustrates that in MLL-r leukemia, the MLL fusion protein drives the expression of oncogenes like HOXA9, MEIS1, CMYC, and BCL2, promoting cell survival. **CCI-007** inhibits this process, leading to the downregulation of these key genes and subsequent induction of apoptosis.

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- To cite this document: BenchChem. [CCI-007: Application Notes for MLL-Rearranged Leukemia Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12301671/docs#cci-007-application-notes-for-mll-rearranged-leukemia-research]

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